

# 2,4-Dimethylaniline hydrochloride CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,4-Dimethylaniline hydrochloride

Cat. No.: B1664015

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## An In-depth Technical Guide to 2,4-Dimethylaniline Hydrochloride

This guide provides a comprehensive overview of **2,4-Dimethylaniline hydrochloride**, a significant chemical intermediate. Intended for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into its core properties, synthesis considerations, and key applications, grounded in established scientific principles.

### Core Chemical Identity and Properties

**2,4-Dimethylaniline hydrochloride**, also known by its synonym m-Xylidine Hydrochloride, is the hydrochloride salt of 2,4-dimethylaniline.<sup>[1][2]</sup> This conversion to a salt form is a common strategy in organic chemistry to enhance the stability and water solubility of the parent amine, facilitating its use in various aqueous reaction media.

The fundamental physicochemical properties of this compound are summarized below. Understanding these parameters is critical for its proper handling, storage, and application in experimental design.

| Property          | Value                                    | Source    |
|-------------------|--|-----------|
| CAS Number        | 21436-96-4                               | [3][4][5] |
| Molecular Formula | C8H12ClN                                 | [3][4][5] |
| Molecular Weight  | 157.64 g/mol                             | [5][6]    |
| Appearance        | White to light yellow crystalline powder | [1][2]    |
| Melting Point     | 238 °C                                   | [2][3]    |
| Purity            | Typically >98.0% (by HPLC)               | [1][2]    |

Note: Slight variations in molecular weight (e.g., 157.641, 157.643) exist across different databases, reflecting minor differences in isotopic abundance calculations.[3][4][6]

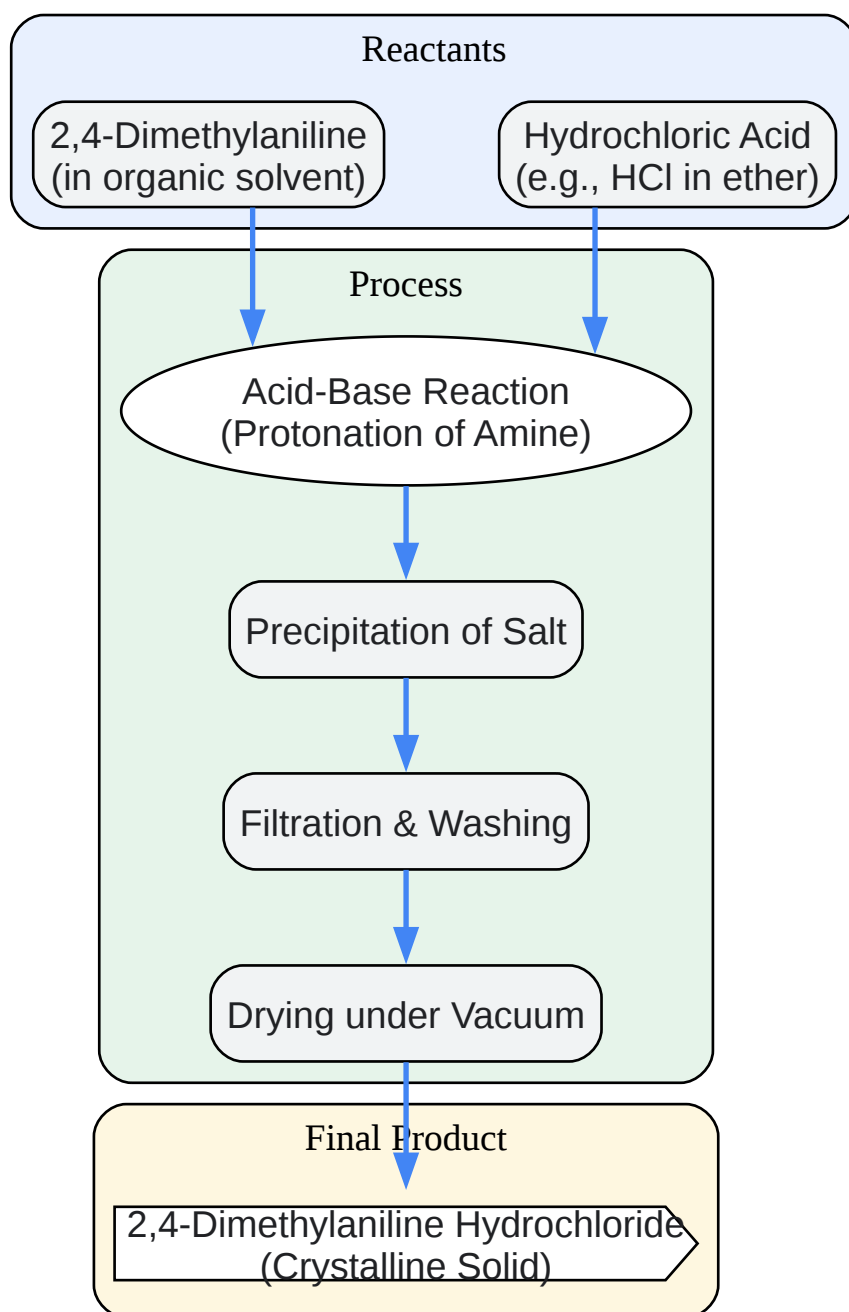
## Synthesis and Mechanism: The Acid-Base Reaction

The preparation of **2,4-Dimethylaniline hydrochloride** is a straightforward yet illustrative acid-base reaction. The lone pair of electrons on the nitrogen atom of the parent 2,4-dimethylaniline acts as a Lewis base, readily accepting a proton (H<sup>+</sup>) from hydrochloric acid.

This protonation event is fundamental. It not only alters the physical properties of the compound but is a critical step in many reaction pathways where activation or modification of the aniline moiety is desired. For instance, the formation of the hydrochloride salt can protect the amine group during certain synthetic transformations.

## Experimental Workflow: Conceptual Preparation

The following diagram outlines the logical workflow for the synthesis of **2,4-Dimethylaniline hydrochloride** from its parent amine.



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Caption: Workflow for the synthesis of **2,4-Dimethylaniline hydrochloride**.

## Protocol: Laboratory-Scale Synthesis

The following protocol provides a detailed, self-validating method for preparing **2,4-Dimethylaniline hydrochloride**. The causality behind each step is explained to ensure both

reproducibility and a deeper understanding of the process.

Objective: To synthesize **2,4-Dimethylaniline hydrochloride** from 2,4-dimethylaniline.

Materials:

- 2,4-Dimethylaniline (reagent grade)
- Diethyl ether (anhydrous)
- Hydrochloric acid (concentrated, or as a solution in diethyl ether)
- Ice bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- **Dissolution (Causality: Ensure Homogeneous Reaction):** Dissolve a known quantity of 2,4-dimethylaniline in a minimal amount of anhydrous diethyl ether in a flask. The use of an anhydrous solvent is crucial to prevent the introduction of water, which could interfere with the crystallization process.
- **Cooling (Causality: Control Exothermic Reaction):** Place the flask in an ice bath and begin stirring. The protonation of an amine is an exothermic reaction. Cooling the solution moderates the reaction rate and improves the yield and purity of the precipitated salt by minimizing the formation of by-products.
- **Acidification (Causality: Protonation and Precipitation):** Slowly add a solution of hydrochloric acid in diethyl ether dropwise to the stirred solution. As the HCl is added, the 2,4-dimethylaniline is protonated, forming the hydrochloride salt which is insoluble in diethyl ether and will begin to precipitate out of the solution as a white solid.

- **Digestion (Causality: Complete Crystallization):** Continue stirring the mixture in the ice bath for an additional 30 minutes after the acid addition is complete. This "digestion" period ensures the reaction goes to completion and allows for the formation of well-defined crystals, which are easier to filter.
- **Isolation (Causality: Separation of Solid Product):** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing (Causality: Removal of Impurities):** Wash the collected solid on the filter with a small amount of cold, anhydrous diethyl ether. This step is critical to remove any unreacted starting material or residual acid without dissolving a significant amount of the desired product.
- **Drying (Causality: Removal of Solvent):** Dry the crystalline product under vacuum to remove any remaining solvent. The final product should be a free-flowing white to off-white powder.

## Applications and Significance in Research

**2,4-Dimethylaniline hydrochloride** serves as a vital building block in organic synthesis. Its primary utility lies in its role as a precursor for the synthesis of more complex molecules, including:

- **Pharmaceuticals:** As an intermediate in the development of active pharmaceutical ingredients (APIs).
- **Agrochemicals:** Used in the synthesis of certain pesticides and herbicides.
- **Dyes and Pigments:** The aniline moiety is a classic chromophore, making its derivatives useful in the dye industry.

## Safety and Handling

As with any chemical reagent, proper safety protocols are paramount. **2,4-Dimethylaniline hydrochloride** is classified as harmful if swallowed.

- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including safety goggles, gloves, and a lab coat when handling this compound.

- Handling: Avoid inhalation of dust and ensure adequate ventilation. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place, typically at room temperature and under an inert atmosphere.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.

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## References

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